

Molecular formula and weight of Acid Brown 83

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Compound of Interest

Compound Name: *C.I. Acid brown 83*

Cat. No.: *B12363664*

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An In-depth Technical Guide to Acid Brown 83

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, applications, and experimental protocols related to Acid Brown 83, a synthetic dye with applications in various industrial and research settings.

Core Data Presentation

The molecular formula and weight of Acid Brown 83 have been reported with some variation across different sources. The table below summarizes these quantitative data for easy comparison.

Property	Value 1	Source	Value 2	Source	Value 3	Source
Molecular Formula	C ₁₈ H ₁₁ CuN ₆ NaO ₈ S	MedChem Express, Immunoma rt[1][2]	C ₁₈ H ₁₃ N ₆ NaO ₈ S	World Dye Variety[3]	-	-
Molecular Weight	557.92 g/mol	MedChem Express[1]	496.39 g/mol	World Dye Variety[3]	-	-
CAS Number	13011-68-2	MedChem Express, World Dye Variety, anavi Multichem, Dyes and Pigments[1][3]	-	-	-	-

Applications and Experimental Protocols

Acid Brown 83 is a copper complex azo dye primarily utilized in the dyeing of protein-based materials such as leather and wool.[3][4] Its application imparts a yellowish-brown hue and is valued for its ability to penetrate and color these substrates effectively.[3][5]

Experimental Protocol: Dyeing Wool with Acid Brown 83

This protocol is a general procedure for applying acid dyes to wool and can be adapted for Acid Brown 83.

Materials:

- Wool yarn or fabric
- Acid Brown 83 dye powder
- White vinegar or acetic acid

- Synthrapol or other mild detergent (optional)
- Stainless steel or enamel dye pot
- Stirring rod
- Heating source (stovetop or hot plate)
- Gloves and safety glasses

Procedure:

- Pre-treatment of Wool:
 - Thoroughly wash the wool to remove any impurities.
 - Soak the wool in lukewarm water for at least 30 minutes to ensure even dye uptake. A small amount of Synthrapol can be added to the soaking water to aid in wetting the fibers. [\[6\]](#)
- Dye Bath Preparation:
 - Fill the dye pot with enough water to allow the wool to move freely.
 - In a separate container, dissolve the required amount of Acid Brown 83 powder in a small amount of hot water.
 - Add the dissolved dye solution to the dye pot and stir well.
- Dyeing Process:
 - Gently squeeze the excess water from the pre-soaked wool and immerse it in the dye bath.
 - Slowly heat the dye bath to a simmer (around 85-95°C or 185-205°F), avoiding boiling which can damage the wool fibers. [\[6\]](#)

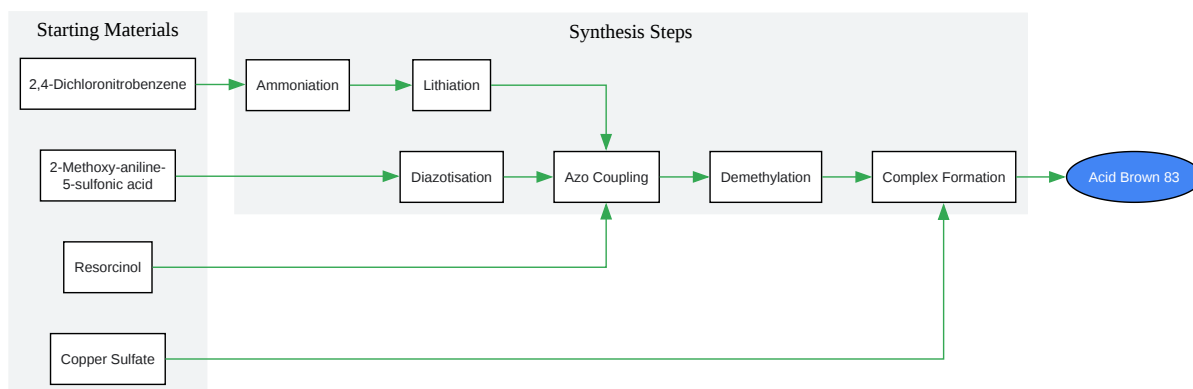
- Add an acid, such as white vinegar or a solution of acetic acid, to the dye bath to lower the pH. This is crucial for the fixation of the acid dye to the wool fibers.^[6]
- Maintain the temperature and gently stir the wool periodically for 30 to 60 minutes, or until the desired color depth is achieved. The dye bath will become noticeably lighter as the dye is absorbed by the wool.
- Rinsing and Drying:
 - Allow the dye bath to cool down completely before removing the wool to prevent thermal shock.
 - Rinse the dyed wool with water of a similar temperature, starting with warm water and gradually decreasing the temperature, until the water runs clear.
 - Gently squeeze out the excess water and hang the wool to air dry away from direct sunlight.

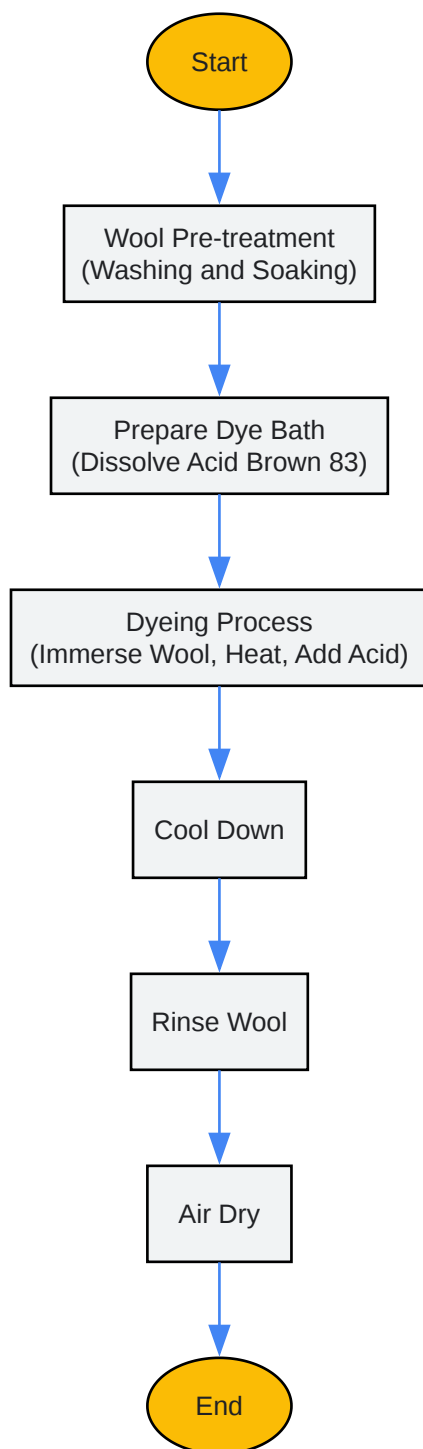
Visualizations

Manufacturing Process of Acid Brown 83

The following diagram illustrates the key steps in the synthesis of Acid Brown 83, which involves a multi-step process including diazotization, coupling, and complexation with copper.

^[3]^[4]





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